

Navigating the Safe Handling of R-123 (HCFC-123): A Comprehensive Guide

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Compound of Interest

Compound Name: R 80123

Cat. No.: B1662182

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For Immediate Reference: Essential Safety & Handling Protocols for 2,2-Dichloro-1,1,1-trifluoroethane (R-123/HCFC-123)

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with R-123 (CAS No. 306-83-2). The following procedural guidance is designed to ensure safe handling, operation, and disposal, fostering a secure laboratory environment.

Personal Protective Equipment (PPE) and Exposure Limits

Proper selection and use of PPE are the first line of defense against potential exposure to R-123. The following table summarizes the required PPE and key exposure limits.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects against splashes of liquid R-123 which can cause irritation.
Skin Protection	Nitrile rubber gloves.	Prevents skin contact which may cause irritation or frostbite from the rapidly expanding gas.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator for organic vapors should be worn.	High concentrations of R-123 vapor can displace oxygen and cause dizziness, central nervous system depression, and cardiac arrhythmias.
Occupational Exposure Limits	Workplace Environmental Exposure Level (WEEL): 50 ppm	Adherence to this limit is critical for minimizing health risks associated with long-term exposure.

Physical and Chemical Properties

Understanding the physical and chemical properties of R-123 is essential for safe handling and storage.

Property	Value
Chemical Formula	C ₂ HCl ₂ F ₃
Molar Mass	152.93 g/mol
Appearance	Colorless, volatile liquid
Odor	Faint ethereal or sweetish odor
Boiling Point	27.8 °C (82.1 °F)
Vapor Pressure	68.9 kPa at 20 °C
Solubility in Water	3.9 g/L at 25 °C
Flammability	Non-flammable

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is mandatory when working with R-123 to minimize risks.

1. Preparation and Area Setup:

- Ensure the work area is well-ventilated. A chemical fume hood is recommended for all operations.
- Verify that an emergency eyewash station and safety shower are readily accessible.
- Remove all potential ignition sources from the immediate vicinity.
- Assemble all necessary equipment and PPE before handling the chemical.

2. Handling the Chemical:

- Wear the appropriate PPE as specified in the table above.
- When transferring R-123, do so slowly to avoid splashing.

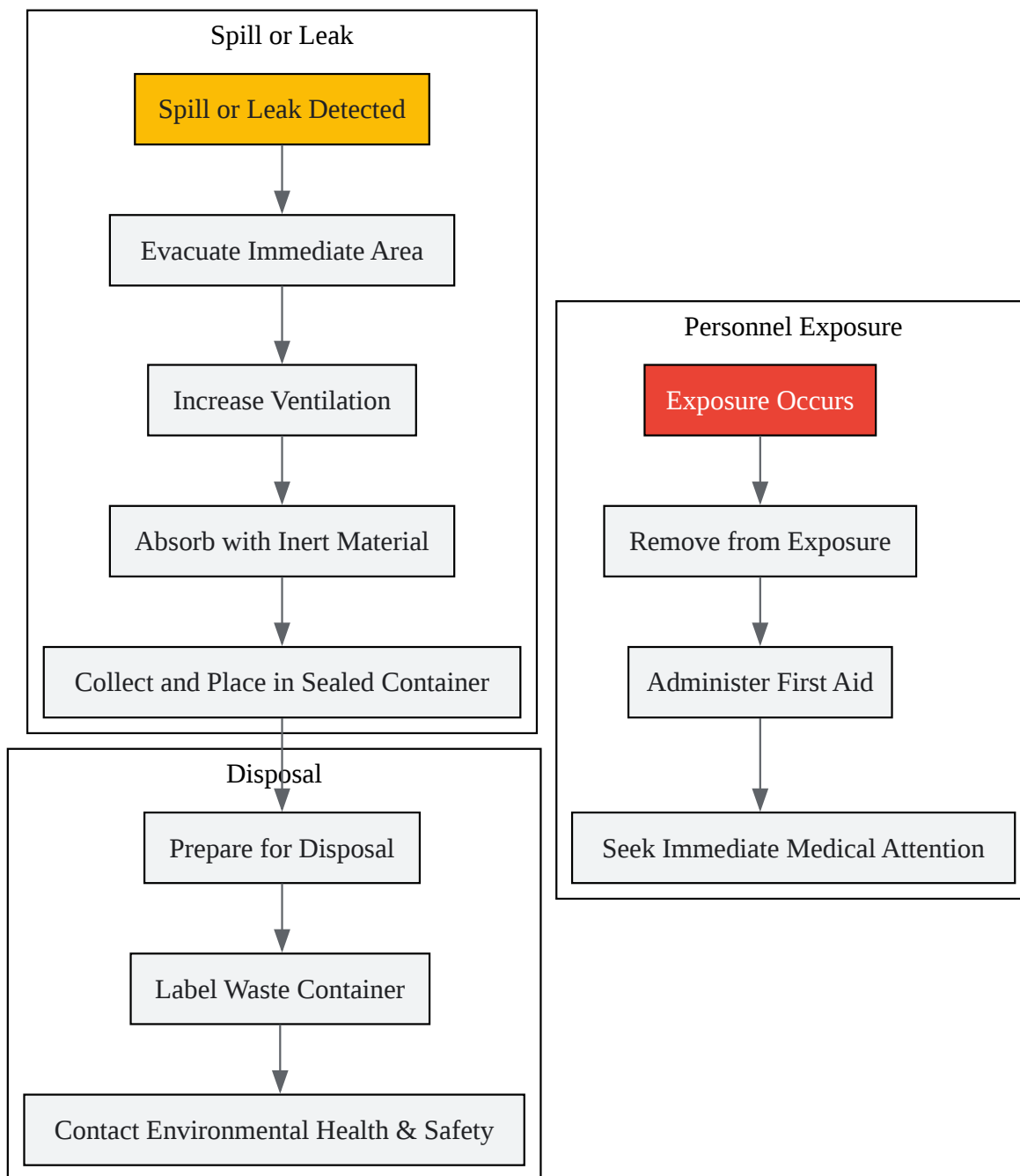
- Keep containers tightly closed when not in use to prevent vapor accumulation.
- Ground all transfer equipment to prevent static discharge.

3. Storage:

- Store R-123 in a cool, dry, well-ventilated area away from direct sunlight and heat sources.
- Ensure the storage area is separate from incompatible materials such as reactive metals (e.g., sodium, potassium, aluminum).
- Cylinders should be stored upright and securely fastened.

Emergency Response Workflow

In the event of an accidental release or exposure, the following workflow must be initiated immediately.



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Caption: Workflow for R-123 emergency response and disposal.

Disposal Plan

Proper disposal of R-123 and contaminated materials is critical to prevent environmental harm and ensure regulatory compliance.

1. Waste Collection:

- All waste materials containing R-123, including contaminated absorbents, must be collected in a designated, sealed, and properly labeled container.
- Do not mix R-123 waste with other chemical waste streams.

2. Labeling:

- The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "2,2-Dichloro-1,1,1-trifluoroethane," and the associated hazards (e.g., "Toxic").

3. Disposal Procedure:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Follow all local, state, and federal regulations for the disposal of halogenated solvents.

Experimental Protocol: Use of R-123 as a Laboratory Solvent

While primarily a refrigerant, R-123 can be used as a solvent in specific laboratory applications. The following is a general protocol for its use in a solid-liquid extraction.

Objective: To extract a non-polar compound from a solid matrix.

Materials:

- R-123 (2,2-Dichloro-1,1,1-trifluoroethane)
- Solid sample containing the target compound

- Extraction thimble
- Soxhlet extractor or similar apparatus
- Heating mantle
- Condenser
- Round-bottom flask
- Appropriate glassware for sample workup

Procedure:

- Ensure all operations are conducted within a certified chemical fume hood.
- Don the appropriate PPE, including safety goggles, nitrile gloves, and a lab coat.
- Place the solid sample into the extraction thimble and position it within the Soxhlet extractor.
- Add a measured volume of R-123 to the round-bottom flask.
- Assemble the Soxhlet apparatus, ensuring all joints are securely sealed.
- Begin circulating cooling water through the condenser.
- Gently heat the R-123 in the round-bottom flask using the heating mantle to initiate solvent vaporization.
- Allow the extraction to proceed for the desired duration, monitoring the process to ensure a continuous cycle of vaporization and condensation.
- Once the extraction is complete, turn off the heating mantle and allow the apparatus to cool to room temperature.
- Carefully disassemble the apparatus within the fume hood.
- The extracted compound will be dissolved in the R-123 in the round-bottom flask. Proceed with subsequent analytical or purification steps as required.

- All R-123 waste and contaminated materials must be disposed of according to the disposal plan outlined above.
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